

A Comparative Analysis of Delsoline Content in Various Delphinium Species

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Compound of Interest

Compound Name: *Delsoline*

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This guide provides a comparative analysis of the diterpenoid alkaloid **delsoline** across different species of the genus *Delphinium*. **Delsoline**, a C20-diterpenoid alkaloid, is of significant interest due to its potential pharmacological activities. This document summarizes available quantitative data, details common experimental protocols for its extraction and quantification, and illustrates the putative biosynthetic pathway.

Data Presentation: Delsoline Content in Delphinium Species

The quantification of **delsoline** across a wide range of *Delphinium* species is an ongoing area of research. The following table summarizes the reported presence and, where available, the yield of **delsoline** and related major alkaloids from various species. It is important to note that the yield of isolated compounds can be influenced by the extraction and purification methods employed and may not directly reflect the absolute concentration in the plant material.

Species	Plant Part	Major Alkaloids Identified	Delsoline Yield/Content	Reference
Delphinium anthriscifolium	Whole plant	Delsoline, Eldeline	Major alkaloid	[1]
Delphinium brunonianum	Aerial parts	Delbrunine, Eldeline, Delsoline	Present, specific yield not detailed	[2]
Delphinium crispulum	Aerial parts	Deltatsine, Browniine, Delsoline	37.50% of the isolated basic fraction (B-1)	[2]
Delphinium consolida	-	Delsoline, Delcosine	First isolated from this species	[3]
Delphinium ajacis	Fruits	Delphatine, Delsonine	Delsoline presence implied with related alkaloids	[4]
Delphinium bitermatum	Roots, Fruits	Delphatine, Delsonine	Delsoline presence implied with related alkaloids	[4]

Note: The percentage for *D. crispulum* refers to the proportion of **delsoline** within a specific chromatographic fraction of the total alkaloids, not the percentage content in the dry plant material. Direct comparative studies quantifying **delsoline** content in mg/g of dry weight across multiple species are limited in the currently available literature.

Experimental Protocols

The following sections detail the common methodologies for the extraction, isolation, and quantification of **delsoline** from *Delphinium* species.

Extraction of Total Alkaloids

A general procedure for the extraction of total alkaloids from dried and powdered plant material is as follows[5]:

- Percolation: The dried and powdered plant material (e.g., aerial parts, roots) is percolated with a solvent such as ethanol.
- Solvent Evaporation: The resulting extract is concentrated under reduced pressure to remove the solvent.
- Acid-Base Extraction: The crude extract undergoes an acid-base extraction to separate the alkaloids from non-alkaloidal impurities.
 - The extract is dissolved in an acidic solution (e.g., 5% HCl) and filtered.
 - The acidic solution is then washed with a nonpolar solvent (e.g., diethyl ether) to remove neutral and acidic compounds.
 - The aqueous layer is made alkaline (e.g., with NH_4OH to pH 9-10) and then extracted with a chlorinated solvent (e.g., chloroform or dichloromethane).
- Final Evaporation: The organic solvent containing the alkaloids is evaporated to dryness to yield the crude total alkaloid fraction.

Isolation and Purification

The crude alkaloid extract is typically subjected to chromatographic techniques for the isolation and purification of **deIsoline**.

- Vacuum Liquid Chromatography (VLC): VLC is often used as a preliminary separation technique to fractionate the crude alkaloid extract[5].
 - Column Packing: A short, wide column is packed with silica gel.
 - Sample Loading: The crude extract is adsorbed onto a small amount of silica gel and loaded onto the column.
 - Elution: A stepwise gradient of solvents with increasing polarity (e.g., n-hexane, ethyl acetate, chloroform, methanol) is passed through the column under vacuum.

- Fraction Collection: Fractions are collected based on changes in solvent polarity.
- Analysis: The collected fractions are analyzed by Thin Layer Chromatography (TLC) to identify those containing **delsoline**.
- Preparative High-Performance Liquid Chromatography (Prep-HPLC): Fractions enriched with **delsoline** from VLC are further purified using preparative HPLC to obtain the pure compound[5].

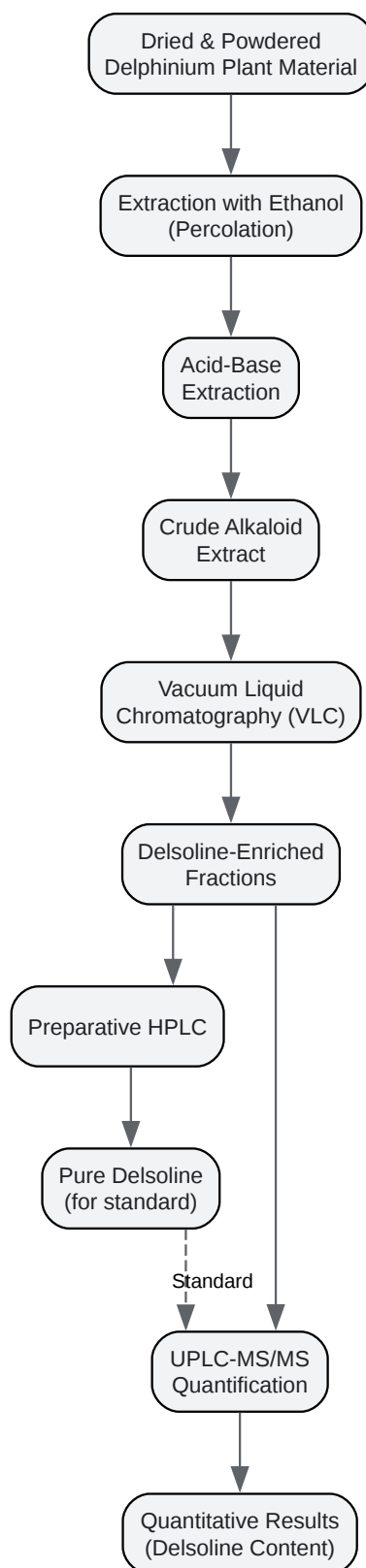
Quantification

High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) are highly sensitive and accurate methods for the quantification of **delsoline**.

- UPLC-MS/MS Method for **Delsoline** Quantification in Biological Matrices[6]:
 - Chromatographic System: UPLC system coupled with a tandem mass spectrometer.
 - Column: A reversed-phase C18 column (e.g., UPLC BEH C18).
 - Mobile Phase: A gradient of acetonitrile and water containing an acid modifier (e.g., 0.1% formic acid).
 - Flow Rate: Typically in the range of 0.2-0.4 mL/min.
 - Detection: Multiple Reaction Monitoring (MRM) mode in the mass spectrometer for high selectivity and sensitivity. For **delsoline**, a common transition is m/z 468.3 \rightarrow 108.1.
 - Sample Preparation: Protein precipitation from the sample (e.g., blood) using acetonitrile.
 - Quantification: An external calibration curve is generated using **delsoline** standards of known concentrations.

Mandatory Visualizations

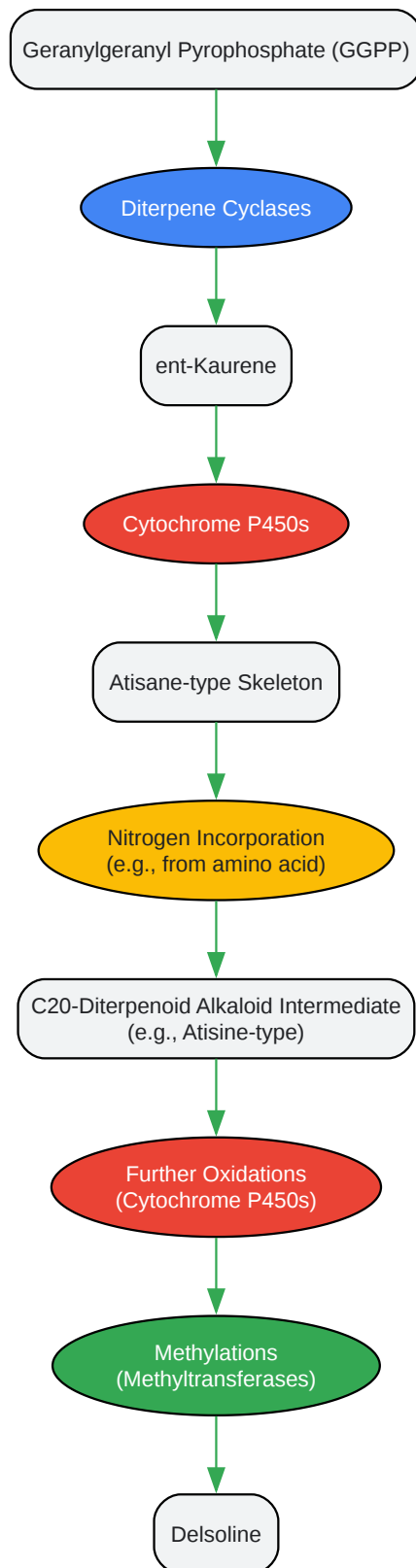
Experimental Workflow for Delsoline Quantification



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Caption: Experimental workflow for the extraction, isolation, and quantification of **delsoline**.

Putative Biosynthetic Pathway of Delsoline



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Caption: Inferred biosynthetic pathway of **delsoline**, a C20-diterpenoid alkaloid.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. An overview of the chemical constituents from the genus Delphinium reported in the last four decades - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Delsoline - Wikipedia [en.wikipedia.org]
- 4. scitechnol.com [scitechnol.com]
- 5. benchchem.com [benchchem.com]
- 6. Pharmacokinetics and UPLC-MS/MS of Delsoline in Mouse Whole Blood - PMC [pmc.ncbi.nlm.nih.gov]
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